

# An In-depth Technical Guide to N-cyclopropyl-3-hydroxybenzamide

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## Compound of Interest

Compound Name: *N-cyclopropyl-3-hydroxybenzamide*

CAS No.: 1019466-68-2

Cat. No.: B1517546

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## Abstract

**N-cyclopropyl-3-hydroxybenzamide** is a synthetic organic compound featuring a central benzamide core functionalized with a cyclopropyl group on the amide nitrogen and a hydroxyl group at the meta-position of the phenyl ring. While not a widely commercialized end-product itself, this molecule represents a significant structural motif and a key intermediate in medicinal chemistry and drug discovery. Its unique combination of a rigid cyclopropyl ring, a hydrogen-bond-donating phenol, and a versatile benzamide scaffold makes it a valuable building block for synthesizing complex therapeutic agents. This guide provides a comprehensive overview of its chemical properties, a robust synthesis protocol, detailed structural elucidation, and discusses its relevance and applications in the field of drug development.

## Introduction and Scientific Context

The benzamide functional group is a cornerstone in medicinal chemistry, present in a wide array of pharmaceuticals with diverse biological activities, including antimicrobial, analgesic, anti-inflammatory, and anticancer properties.<sup>[1][2][3]</sup> The incorporation of a cyclopropyl group

has become an increasingly prevalent strategy in modern drug design.[4][5] This small, strained ring system is not merely a passive linker but an active contributor to a molecule's pharmacological profile. It imparts conformational rigidity, which can lock a molecule into a bioactive conformation, thereby enhancing binding potency and selectivity for its biological target.[6] Furthermore, the cyclopropyl group often improves metabolic stability by being resistant to common metabolic degradation pathways, which can lead to a longer in vivo half-life for a drug.[6][7]

**N-cyclopropyl-3-hydroxybenzamide** (Figure 1) synergistically combines these features. The 3-hydroxy group provides a crucial point for hydrogen bonding, often essential for anchoring a ligand into the active site of a target protein. This technical guide will dissect the core chemical and physical properties of this compound, offering researchers and drug development professionals the foundational knowledge required for its synthesis, characterization, and strategic application.

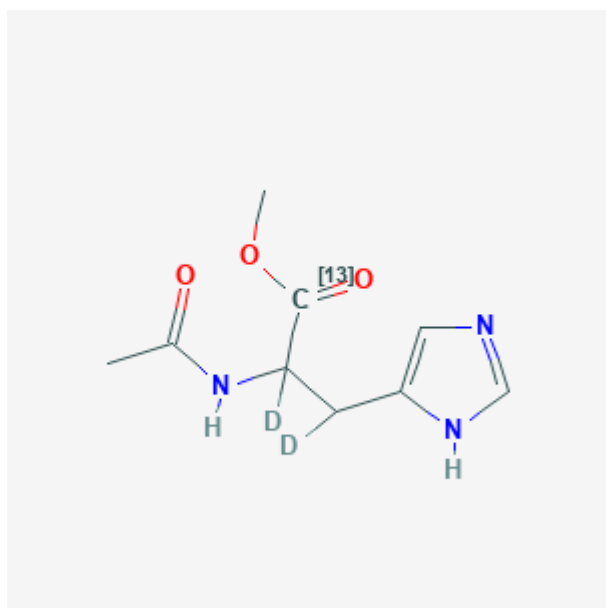


Figure 1. Chemical Structure of **N-cyclopropyl-3-**

**hydroxybenzamide.**

## Physicochemical and Spectroscopic Properties

The fundamental properties of **N-cyclopropyl-3-hydroxybenzamide** are summarized below. These values are critical for its handling, purification, and analytical characterization.

Table 1: Physicochemical and Computed Properties

| Property                     | Value                                           | Source            |
|------------------------------|-------------------------------------------------|-------------------|
| Molecular Formula            | C <sub>10</sub> H <sub>11</sub> NO <sub>2</sub> | [8][9]            |
| Molecular Weight             | 177.20 g/mol                                    | [9]               |
| Monoisotopic Mass            | 177.07898 Da                                    | [8]               |
| CAS Number                   | 1019466-68-2                                    | [9]               |
| Appearance                   | White to off-white solid<br>(Predicted)         | General knowledge |
| XLogP3 (Predicted)           | 1.2                                             | [8]               |
| Hydrogen Bond Donor Count    | 2                                               | General knowledge |
| Hydrogen Bond Acceptor Count | 2                                               | General knowledge |
| Rotatable Bond Count         | 2                                               | General knowledge |
| Storage                      | Sealed in dry, 2-8°C                            | [9]               |

## Spectroscopic Profile (Predicted)

Detailed spectroscopic analysis is essential for confirming the identity and purity of the synthesized compound. Based on its structure, the following spectral characteristics are expected:

- <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance):** The spectrum would show distinct signals for the aromatic protons, the phenolic hydroxyl proton, the amide proton, and the cyclopropyl protons. The aromatic protons would appear as a complex multiplet in the  $\delta$  6.8-7.5 ppm range. The amide (N-H) proton would likely be a broad singlet around  $\delta$  8.0-8.5 ppm, and the phenolic (O-H) proton would also be a broad singlet. The cyclopropyl group would exhibit characteristic signals in the upfield region ( $\delta$  0.5-1.0 ppm for the CH<sub>2</sub> groups and  $\delta$  2.8-3.0 ppm for the CH group).
- <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance):** The spectrum would display 8 unique carbon signals. The carbonyl carbon would be the most downfield signal ( $\delta$  ~168 ppm). The aromatic carbons would appear in the  $\delta$  115-160 ppm range, with the carbon attached to the

hydroxyl group being the most deshielded in that region. The cyclopropyl carbons would be found in the upfield region ( $\delta$  ~15-30 ppm).

- FT-IR (Fourier-Transform Infrared Spectroscopy): Key vibrational bands would include a broad O-H stretch from the phenol ( $\sim 3300\text{ cm}^{-1}$ ), an N-H stretch from the amide ( $\sim 3300\text{ cm}^{-1}$ ), a sharp C=O stretch from the amide carbonyl ( $\sim 1630\text{-}1660\text{ cm}^{-1}$ ), and C-H stretches from the aromatic and cyclopropyl groups.
- MS (Mass Spectrometry): The ESI-MS in positive mode would show a prominent peak for the protonated molecule  $[M+H]^+$  at  $m/z$  178.08.[8]

## Synthesis and Purification

The most direct and widely used method for synthesizing **N-cyclopropyl-3-hydroxybenzamide** is through an amide coupling reaction between 3-hydroxybenzoic acid and cyclopropylamine. This reaction requires the activation of the carboxylic acid to facilitate nucleophilic attack by the amine.

## Causality Behind Experimental Choices

The formation of an amide bond from a carboxylic acid and an amine is not spontaneous and requires a coupling agent to convert the hydroxyl group of the carboxylic acid into a better leaving group.[10] Carbodiimide reagents like 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) are commonly used for this purpose. EDCI reacts with the carboxylic acid to form a highly reactive O-acylisourea intermediate. However, this intermediate can rearrange or react with another carboxylic acid molecule, leading to side products and racemization if the acid is chiral.

To mitigate these side reactions and improve yield, an additive such as 1-Hydroxybenzotriazole (HOBt) is used. HOBt traps the O-acylisourea intermediate to form an activated HOBt-ester, which is more stable but still highly reactive towards the amine. This two-step, one-pot process is efficient and minimizes side product formation.[10][11] A tertiary amine base, such as N,N-Diisopropylethylamine (DIPEA) or triethylamine (TEA), is added to neutralize the hydrochloride salt of EDCI and the proton released during the reaction, driving the equilibrium towards product formation.

## Detailed Experimental Protocol

## Materials:

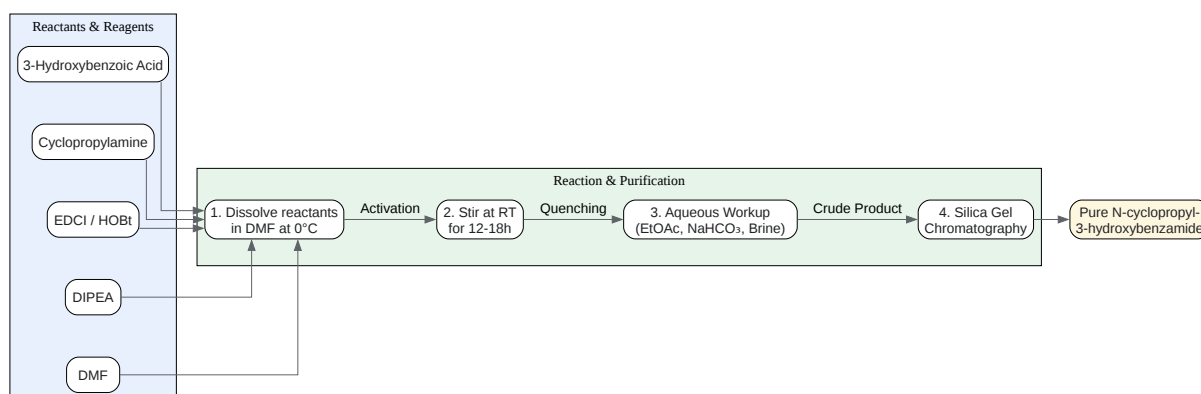
- 3-Hydroxybenzoic acid (1.0 eq)
- Cyclopropylamine (1.2 eq)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) (1.2 eq)
- 1-Hydroxybenzotriazole (HOBt) (1.2 eq)
- N,N-Diisopropylethylamine (DIPEA) (2.5 eq)
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ )
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

## Procedure:

- Reaction Setup: To a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 3-hydroxybenzoic acid (1.0 eq), HOBt (1.2 eq), and anhydrous DMF. Stir the mixture at room temperature until all solids dissolve.
- Amine Addition: Add cyclopropylamine (1.2 eq) to the solution, followed by the dropwise addition of DIPEA (2.5 eq).
- Activation: Cool the reaction mixture to 0 °C in an ice bath. Add EDCI (1.2 eq) portion-wise, ensuring the internal temperature does not rise significantly.
- Reaction: Allow the mixture to slowly warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- **Workup:** Once the reaction is complete, pour the mixture into a separatory funnel containing ethyl acetate and water. Wash the organic layer sequentially with saturated aqueous  $\text{NaHCO}_3$  (2x) and brine (1x).
- **Drying and Concentration:** Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude material by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to afford **N-cyclopropyl-3-hydroxybenzamide** as a solid.

## Synthesis Workflow Diagram



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Caption: A standard workflow for the synthesis and purification of **N-cyclopropyl-3-hydroxybenzamide**.

## Chemical Reactivity and Stability

**N-cyclopropyl-3-hydroxybenzamide** possesses three key functional groups that dictate its reactivity: the phenolic hydroxyl, the secondary amide, and the cyclopropyl ring.

- **Phenolic Hydroxyl Group:** This group is weakly acidic and can be deprotonated by a suitable base. It is a nucleophile and can undergo O-alkylation or O-acylation reactions, making it a versatile handle for further derivatization.
- **Amide Bond:** Amides are generally stable functional groups. However, the amide bond can be hydrolyzed under harsh acidic or basic conditions to yield 3-hydroxybenzoic acid and cyclopropylamine. The N-H proton is weakly acidic.
- **Cyclopropyl Ring:** The cyclopropyl group is known for its high C-H bond dissociation energy, which makes it relatively resistant to oxidative metabolism by cytochrome P450 (CYP) enzymes.<sup>[7]</sup> This property is often exploited to block metabolic hotspots in drug candidates.<sup>[7]</sup> While generally stable, the strained ring can undergo ring-opening reactions under specific catalytic or radical conditions, though this is not common under typical physiological or synthetic conditions.

## Applications in Drug Development and Medicinal Chemistry

**N-cyclopropyl-3-hydroxybenzamide** is not typically an active pharmaceutical ingredient (API) itself but serves as a crucial building block. The structural motifs it contains are present in numerous compounds investigated for various therapeutic targets.

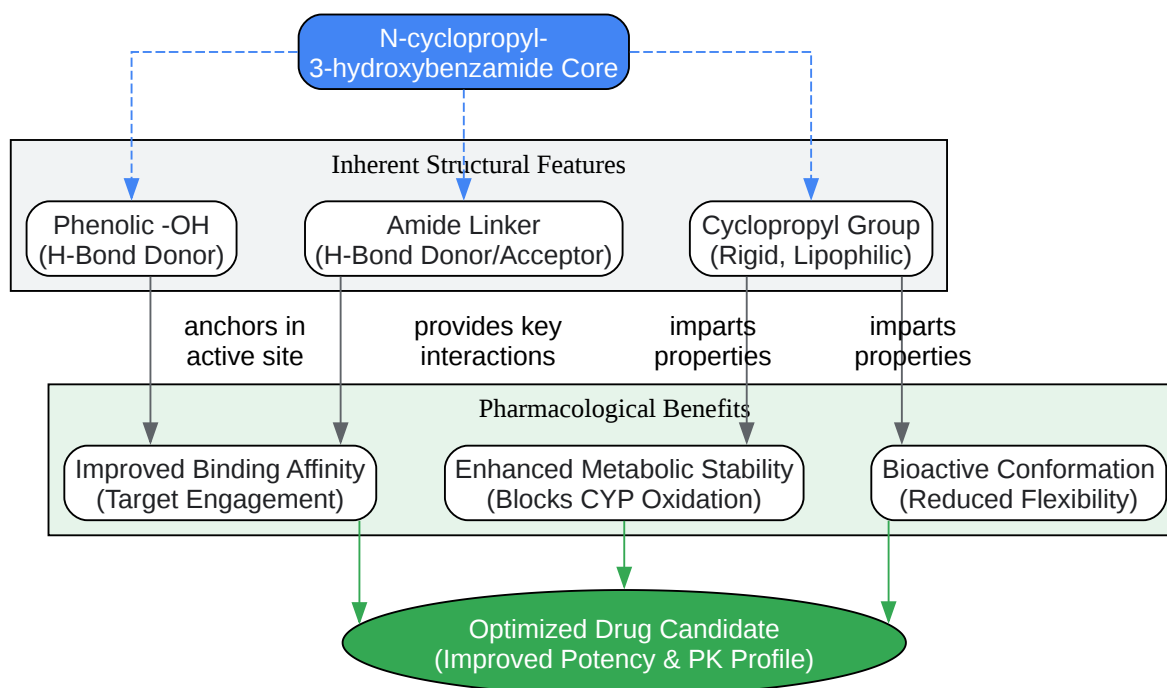
- **Enzyme Inhibitors:** The benzamide scaffold is a known pharmacophore for a variety of enzymes. For example, derivatives of N-substituted benzamides have been explored as inhibitors of Smoothened (Smo), a key component of the Hedgehog signaling pathway implicated in some cancers.<sup>[12]</sup> The specific combination of the phenol and N-cyclopropyl

amide can provide the necessary hydrogen bonding and hydrophobic interactions for potent and selective inhibition.

- **GPCR Ligands:** Benzamide derivatives have been extensively studied as ligands for G-protein coupled receptors (GPCRs), such as serotonin (5-HT) receptors.<sup>[1]</sup> The **N-cyclopropyl-3-hydroxybenzamide** core can be elaborated to create potent and selective agonists or antagonists for these targets.
- **Metabolic Blocking:** As mentioned, the cyclopropyl group is a valuable tool for enhancing metabolic stability.<sup>[6][13]</sup> By incorporating this moiety, medicinal chemists can strategically block sites of metabolism, improve a drug's pharmacokinetic profile, and reduce potential drug-drug interactions.<sup>[7]</sup> The **N-cyclopropyl-3-hydroxybenzamide** fragment allows for the direct installation of this metabolically robust group.

## Logical Relationship in Drug Design

The strategic use of the **N-cyclopropyl-3-hydroxybenzamide** core in a hypothetical drug design program is illustrated below.



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Caption: Strategic role of the core fragment in achieving desired drug properties.

## Safety and Handling

As a laboratory chemical, **N-cyclopropyl-3-hydroxybenzamide** should be handled with appropriate precautions. While specific toxicity data for this compound is not readily available, general guidelines for handling similar aromatic amides and phenols should be followed.

- **Personal Protective Equipment (PPE):** Wear standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.[14]
- **Handling:** Avoid inhalation of dust and contact with skin and eyes.[14][15] Use in a well-ventilated area or a chemical fume hood. Wash hands thoroughly after handling.

- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[\[9\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Conclusion

**N-cyclopropyl-3-hydroxybenzamide** is a molecule of significant interest to the drug discovery and development community. It elegantly combines three structurally important motifs: a versatile phenolic ring, a stable amide linker, and a metabolically robust cyclopropyl group. While its direct therapeutic application is limited, its value as a synthetic intermediate is substantial. Understanding its chemical properties, synthesis, and reactivity provides researchers with a powerful tool for the rational design of next-generation therapeutics with enhanced potency, selectivity, and pharmacokinetic profiles.

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